

An In-depth Technical Guide to the Discovery and Synthesis of Barium-135

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Barium-135**

Cat. No.: **B089191**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Barium-135 (^{135}Ba) is a stable, naturally occurring isotope of the alkaline earth metal barium. Comprising approximately 6.59% of natural barium, its unique nuclear properties, particularly its non-zero nuclear spin, make it a valuable tool in various scientific fields, most notably in nuclear magnetic resonance (NMR) spectroscopy. This technical guide provides a comprehensive overview of the discovery, synthesis, and key properties of **Barium-135**. It details experimental protocols for its enrichment and production, presents its nuclear and physical data in structured tables, and visualizes relevant nuclear processes through detailed diagrams. This document is intended to serve as a core resource for researchers, scientists, and professionals in drug development who are interested in leveraging the properties of **Barium-135** in their work.

Discovery and Historical Context

The discovery of **Barium-135** is intrinsically linked to the identification of barium as an element. In 1772, Carl Wilhelm Scheele distinguished baryta (barium oxide) from lime, though he did not isolate the elemental form.^[1] Sir Humphry Davy first isolated elemental barium in 1808 through the electrolysis of molten barium salts.^[1] The existence of isotopes was not understood at the time of barium's discovery. The realization that elements could exist in forms with differing atomic weights came much later with the work of Frederick Soddy in 1913. The stable isotopes

of barium, including **Barium-135**, were identified and characterized with the development of mass spectrometry in the early 20th century.

Quantitative Data

Nuclear Properties of Barium-135

A summary of the key nuclear properties of **Barium-135** is presented in Table 1. These properties are fundamental to its applications in nuclear physics and spectroscopy.

Property	Value
Atomic Number (Z)	56
Mass Number (A)	135
Neutron Number (N)	79
Atomic Mass (Da)	134.9056886
Natural Abundance (%)	6.59
Half-life	Stable
Nuclear Spin (I)	3/2
Nuclear Magnetic Moment (μ/μ_N)	+0.8381(2)
Quadrupole Moment (Q/barn)	+0.153(2)
Gyromagnetic Ratio ($\gamma/10^7$ rad T^{-1} s^{-1})	2.6755

Table 1: Key nuclear properties of **Barium-135**.

Physical Properties of Elemental Barium

The physical properties of elemental barium are provided in Table 2 for general reference.

Property	Value
Melting Point (K)	1000
Boiling Point (K)	2118
Density (g/cm ³)	3.62
Crystal Structure	Body-Centered Cubic (BCC)
Atomic Radius (pm)	222
Electronegativity (Pauling Scale)	0.89

Table 2: Selected physical properties of elemental barium.

NMR Spectroscopic Properties of Barium-135

Barium-135 is an NMR-active nucleus, making it useful for specialized spectroscopic studies.

[2] Table 3 summarizes its key NMR properties.

Property	Value
Spin	3/2
Natural Abundance (%)	6.592
Chemical Shift Range (ppm)	~20
Frequency Ratio (Ξ) (%)	9.934457
Reference Compound	0.5 M BaCl ₂ in D ₂ O
Linewidth of Reference (Hz)	707
Receptivity relative to ¹ H (natural abundance)	3.30 x 10 ⁻⁴

Table 3: NMR spectroscopic properties of **Barium-135**.[2]

Synthesis and Production of Barium-135

As a stable, naturally occurring isotope, the "synthesis" of **Barium-135** primarily refers to its enrichment from natural barium, which is a mixture of seven isotopes. Additionally, **Barium-135** is a decay product of the radioactive isotope Lanthanum-135.

Isotope Enrichment from Natural Barium

The separation of **Barium-135** from other barium isotopes is a significant challenge due to their identical chemical properties. The primary method for enrichment is electromagnetic isotope separation (EMIS), which is used by major isotope providers like the National Isotope Development Center (NIDC). For laboratory-scale separation, cation exchange chromatography can be employed.

This protocol provides a general methodology for the separation of barium isotopes. Optimization of parameters is crucial for achieving high enrichment of **Barium-135**.

Objective: To enrich **Barium-135** from a natural barium sample using cation exchange chromatography.

Materials:

- Cation exchange resin (e.g., AG50W-X8, 200-400 mesh)
- Glass chromatography column
- Natural Barium Chloride (BaCl_2) solution
- Hydrochloric acid (HCl) solutions of varying concentrations (e.g., 2.5 N)
- Nitric acid (HNO_3) solutions of varying concentrations (e.g., 2.0 N)
- Inductively Coupled Plasma Mass Spectrometer (ICP-MS) for isotopic analysis

Procedure:

- Resin Preparation and Column Packing:
 - Prepare a slurry of the cation exchange resin in deionized water.

- Pack the chromatography column with the resin slurry to the desired bed height, ensuring no air bubbles are trapped.
- Equilibrate the column by passing several column volumes of the initial eluent (e.g., 2.5 N HCl) through it.
- Sample Loading:
 - Dissolve the natural barium salt (e.g., BaCl₂) in a minimal volume of the initial eluent.
 - Carefully load the sample solution onto the top of the resin bed.
- Elution:
 - Begin the elution process by passing the eluent through the column. The lighter isotopes of barium will generally elute slightly faster than the heavier isotopes.
 - A common procedure involves an initial elution with a specific concentration of HCl (e.g., 20 mL of 2.5 N HCl) to remove matrix elements, followed by elution with a different acid, such as HNO₃ (e.g., 12 mL of 2.0 N HNO₃), to collect the barium fraction.[\[3\]](#)
 - Collect small fractions of the eluate sequentially.
- Isotopic Analysis:
 - Analyze the isotopic composition of each collected fraction using an ICP-MS.[\[3\]](#)
 - Identify the fractions that are enriched in **Barium-135**.
- Consolidation and Purification:
 - Combine the fractions with the highest **Barium-135** enrichment.
 - If necessary, further purification steps can be performed to remove any remaining impurities.

Workflow Diagram:



[Click to download full resolution via product page](#)

Figure 1: Experimental workflow for the enrichment of **Barium-135** using cation exchange chromatography.

Production via Nuclear Reaction and Decay

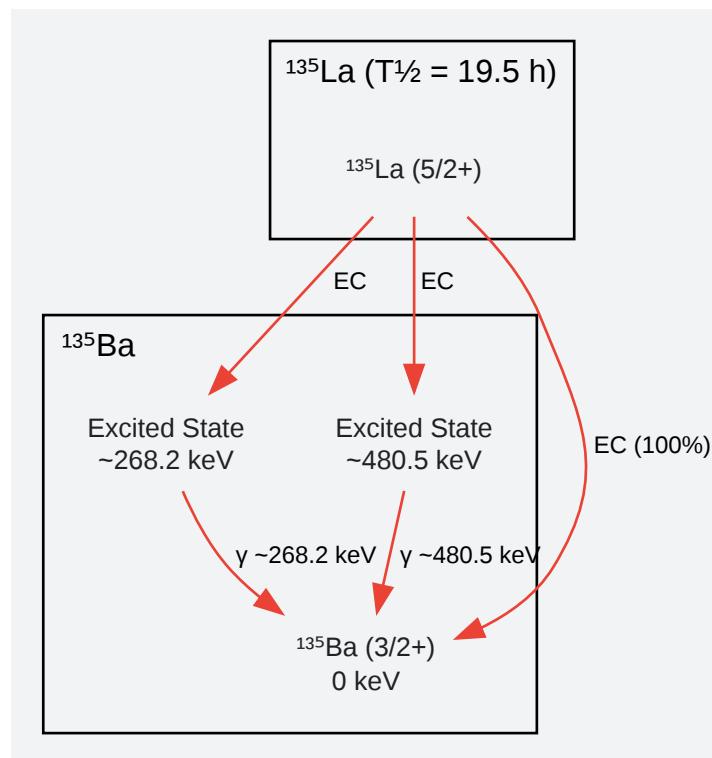
Barium-135 is the stable daughter product of the radioactive isotope Lanthanum-135 (^{135}La). Therefore, the production of ^{135}La is a direct pathway to obtaining ^{135}Ba . ^{135}La can be produced in a cyclotron by bombarding a Barium-136 (^{136}Ba) target with protons, inducing a (p,2n) reaction.

Nuclear Reaction: $^{136}\text{Ba} + \text{p} \rightarrow ^{135}\text{La} + 2\text{n}$

The resulting ^{135}La then decays to stable ^{135}Ba via electron capture with a half-life of approximately 19.5 hours.^[3]

Decay Equation: $^{135}\text{La} + \text{e}^- \rightarrow ^{135}\text{Ba} + \text{ve}$

The decay of Lanthanum-135 to **Barium-135** proceeds primarily through electron capture. This process involves the capture of an inner atomic electron by a proton in the nucleus, which is then converted into a neutron, and a neutrino is emitted. The decay can proceed to the ground state or to excited states of **Barium-135**, which then de-excite by emitting gamma rays or conversion electrons.



[Click to download full resolution via product page](#)

Figure 2: Simplified decay scheme of Lanthanum-135 to **Barium-135**. Note that branching ratios to excited states are not fully detailed in publicly available data.

Applications in Research and Drug Development

The primary application of enriched **Barium-135** lies in Nuclear Magnetic Resonance (NMR) spectroscopy.[2] As a stable isotope with a nuclear spin of 3/2, it can be used as a probe to study the local chemical environment of barium ions in various systems.

Barium-135 NMR Spectroscopy

While ^{135}Ba NMR is not as common as other nuclei due to its relatively low gyromagnetic ratio and the presence of a significant quadrupole moment which leads to broad signals, it can provide valuable information in specific applications.[2] The chemical shift of ^{135}Ba is sensitive to its coordination environment, making it a useful tool for studying:

- Ion Binding: Investigating the binding of barium ions to macromolecules, including proteins and nucleic acids. This can be relevant in understanding the role of divalent cations in biological systems.

- Materials Science: Characterizing the structure and dynamics of barium-containing materials, such as ceramics and glasses.

Potential in Drug Development

While direct applications of **Barium-135** in drug development are not widely documented, its use in NMR can be extrapolated to pharmaceutical research:

- Competitive Binding Assays: In cases where a drug candidate is designed to displace a metal ion from a binding site, ¹³⁵Ba NMR could potentially be used to monitor the displacement of barium, providing insights into the drug's efficacy.
- Formulation Studies: For drug formulations that include barium-containing excipients, ¹³⁵Ba NMR could be used to study the interaction of the active pharmaceutical ingredient (API) with the excipient at a molecular level.

It is important to note that the broader applications of barium in medicine are dominated by the use of non-enriched barium sulfate as a contrast agent in medical imaging. The use of specific barium isotopes like **Barium-135** is currently limited to specialized research areas.

Conclusion

Barium-135, a stable isotope of barium, possesses unique nuclear properties that make it a valuable tool for scientific research, particularly in the field of NMR spectroscopy. While its natural abundance is relatively low, methods for its enrichment through chromatographic techniques and its production via the decay of Lanthanum-135 are established. The ability to probe the local environment of barium ions using ¹³⁵Ba NMR opens up possibilities for detailed studies of ion binding in biological and material systems. Although direct applications in drug development are still emerging, the principles of its use in NMR spectroscopy suggest potential utility in specialized areas of pharmaceutical research. This guide provides a foundational understanding of **Barium-135**, from its discovery to its synthesis and potential applications, to aid researchers in harnessing its unique properties for future scientific advancements.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [americanelements.com \[americanelements.com\]](http://www.americanelements.com)
- 2. [hzdr.de \[hzdr.de\]](http://www.hzdr.de)
- 3. Lanthanum-135 - isotopic data and properties [[chemlin.org](http://www.chemlin.org)]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Discovery and Synthesis of Barium-135]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089191#discovery-and-synthesis-of-barium-135>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com